

Unraveling the Molecular Architecture of Ecdysoside B: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure elucidation of **Ecdysoside B**, a notable ecdysterone glycoside. The following sections detail the experimental methodologies, present key quantitative data, and visualize the structural determination process, offering a valuable resource for researchers in natural product chemistry and drug discovery.

Isolation of Ecdysoside B from Carpesium triste

Ecdysoside B was first isolated from the roots of Carpesium triste. The general protocol for its extraction and purification is outlined below.

Experimental Protocol: Isolation and Purification

- Extraction: The dried and powdered roots of Carpesium triste (1.5 kg) were extracted with methanol (MeOH) at room temperature. The solvent was then evaporated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract was suspended in water and successively partitioned with chloroform (CHCl₃), ethyl acetate (EtOAc), and n-butanol (n-BuOH). The ecdysterone glycosides, including **Ecdysoside B**, were concentrated in the n-BuOH fraction.
- Column Chromatography (Silica Gel): The n-BuOH soluble fraction was subjected to column chromatography on silica gel, eluting with a gradient of CHCl₃ and MeOH. Fractions were







monitored by thin-layer chromatography (TLC).

- Column Chromatography (Reversed-Phase): Fractions containing **Ecdysoside B** were further purified by reversed-phase (ODS) column chromatography using a stepwise gradient of MeOH in water.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification was achieved by preparative HPLC on a reversed-phase column to yield pure **Ecdysoside B**.

The workflow for the isolation of **Ecdysoside B** can be visualized as follows:



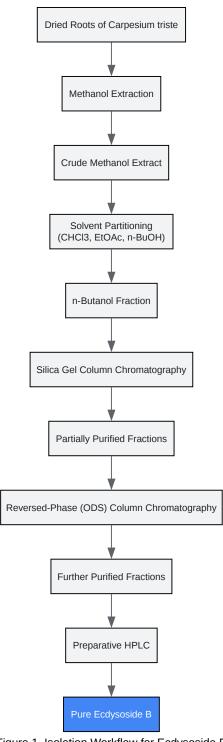


Figure 1. Isolation Workflow for Ecdysoside B



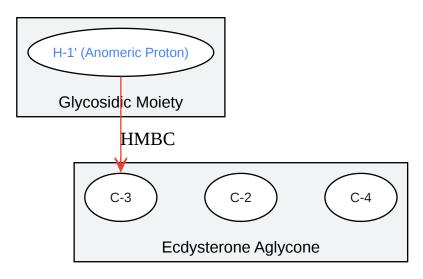


Figure 2. Key HMBC Correlations for Ecdysoside B

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